

Proper Disposal Protocol for (S)-ADB-BINACA-d5

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Compound of Interest

Compound Name: (S)-ADB-BINACA-d5

CAS No.: 1185282-27-2

Cat. No.: B15559417

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The proper disposal of **(S)-ADB-BINACA-d5**, a deuterated synthetic cannabinoid used as an analytical reference standard, is governed by stringent regulations for both controlled substances and hazardous chemical waste. As this compound is intended for research and forensic applications, all disposal procedures must prioritize safety, environmental protection, and regulatory compliance. Researchers must adhere to federal, state, and local laws, and consult with their institution's Environmental Health & Safety (EHS) office before proceeding.

(S)-ADB-BINACA-d5 and its parent compound, ADB-BINACA, are potent synthetic cannabinoids.[1] Synthetic cannabinoids as a class are typically classified as Schedule I substances under the U.S. Controlled Substances Act, indicating a high potential for abuse and no currently accepted medical use.[2][3] Therefore, disposal must comply with regulations set forth by the Drug Enforcement Administration (DEA) as well as hazardous waste regulations from the Environmental Protection Agency (EPA).[4][5]

Regulatory and Safety Data Summary

All disposal actions must be documented and executed in accordance with institutional, local, and federal guidelines. The following tables summarize key data and regulatory requirements.

Physical / Chemical Properties (for ADB-BINACA)	Value[6][7]
Molecular Formula	C ₂₁ H ₁₉ D ₅ N ₄ O ₂
Formula Weight	369.5 g/mol
Appearance	Crystalline Solid
Solubility in DMF	10 mg/ml
Solubility in DMSO	5 mg/ml
Solubility in DMF:PBS (pH 7.2) (1:3)	0.25 mg/ml
Regulatory Compliance Requirements	
Governing Agencies	U.S. Drug Enforcement Administration (DEA), Environmental Protection Agency (EPA), State and Local Authorities.
Substance Classification	Schedule I Controlled Substance (by analogue or class), Hazardous Chemical Waste.[2][8]
Primary Disposal Method	Transfer to a DEA-registered Reverse Distributor.[4][9][10]
Required DEA Forms	DEA Form 222 (for transfer of Schedule I substances), DEA Form 41 (for on-site destruction).[4][9][10]
Record Keeping	All disposal records must be maintained for a minimum of two years.[9][10]

Detailed Disposal Protocol

This protocol provides a step-by-step methodology for the safe and compliant disposal of **(S)-ADB-BINACA-d5**.

Personnel Safety: Before handling the material, personnel must wear appropriate Personal Protective Equipment (PPE), including safety goggles, nitrile gloves, and a lab coat. All

handling of the solid material or its solutions should be performed inside a certified chemical fume hood to prevent inhalation.[11]

Step 1: Initial Assessment and Consultation

- **Quantify Waste:** Determine the total amount of **(S)-ADB-BINACA-d5** requiring disposal.
- **Consult EHS:** Contact your institution's Environmental Health & Safety (EHS) office. They will provide specific guidance based on institutional policies and local regulations.[10][12] The EHS office is the primary coordinator for hazardous waste disposal.
- **Verify DEA Registration:** Ensure the Principal Investigator responsible for the material holds a current DEA registration for Schedule I controlled substances.[5]

Step 2: Waste Segregation and Containment

- **Segregate Waste:** Do not mix **(S)-ADB-BINACA-d5** waste with other chemical waste streams unless explicitly permitted by your EHS office.[8] It must be managed as both a controlled substance and a hazardous chemical.
- **Use Appropriate Containers:**
 - **Solid Waste:** Place pure **(S)-ADB-BINACA-d5**, contaminated weigh boats, and contaminated consumables (e.g., pipette tips, wipes) into a designated, sealable, and chemically compatible hazardous waste container.[13]
 - **Liquid Waste:** Collect solutions containing **(S)-ADB-BINACA-d5** in a sealable, leak-proof hazardous waste container (e.g., a properly rated plastic or glass bottle).
 - **Empty Product Vials:** Empty vials that once contained the neat material are not considered empty until properly decontaminated. They must be triple-rinsed with a suitable solvent (e.g., methanol or acetone).[8][14] This rinsate must be collected and disposed of as hazardous liquid waste.[8][10]

Step 3: Labeling and Documentation

- **Label Waste Container:** Affix a "Hazardous Waste" label to the container.[8] The label must include:

- The words "Hazardous Waste."
- The full chemical name: "**(S)-ADB-BINACA-d5**." Do not use abbreviations.[\[8\]](#)
- The accumulation start date.
- The specific hazards (e.g., "Toxic").
- Maintain Controlled Substance Log: Document the removal of the material from inventory in the laboratory's controlled substance usage log. This record must be precise and account for all material being disposed of.

Step 4: Arranging Disposal via Reverse Distributor

- Contact DEA/EHS: The DEA registrant or their authorized agent must coordinate the disposal. The preferred and most common method is transferring the material to a DEA-registered reverse distributor.[\[9\]](#)[\[10\]](#) Your EHS office or local DEA Diversion Field Office can provide a list of authorized reverse distributors.[\[9\]](#)[\[10\]](#)
- Prepare for Transfer: The reverse distributor will provide specific instructions for packaging and preparing the material for transport.
- Complete DEA Form 222: The transfer of a Schedule I substance to the reverse distributor must be documented using a DEA Form 222.[\[10\]](#)
- Retain Records: The registrant must keep a copy of the completed DEA Form 222 and all other disposal records for a minimum of two years.[\[9\]](#)

Step 5: On-Site Destruction (Alternative, Less Common Method)

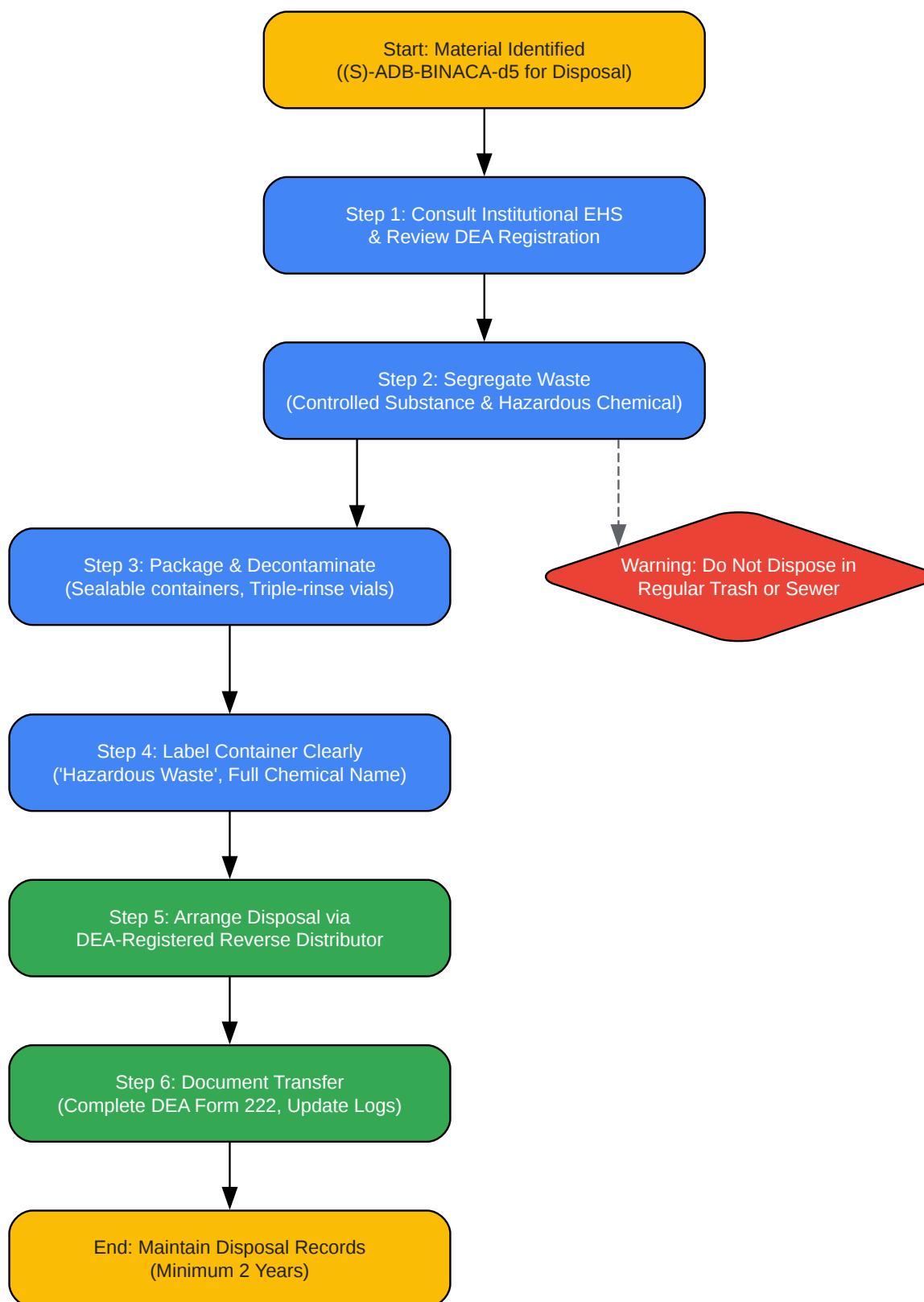
On-site destruction is a less common alternative that requires direct DEA approval and adherence to strict protocols.

- Obtain Approval: The registrant must contact the local DEA Diversion Field Office for permission and instructions.[\[9\]](#)

- **Render Non-Retrieveable:** The destruction method must render the controlled substance to a non-retrieveable state, meaning it cannot be transformed back into a usable substance.^[4] This typically involves incineration or chemical digestion. Do not simply dissolve the material or mix it with another substance.
- **Document on DEA Form 41:** The destruction must be documented on a "Registrants Record of Controlled Substances Destroyed" (DEA Form 41).^[4]
- **Witnesses Required:** The destruction process must be witnessed by at least two authorized employees of the registrant, who must both sign the DEA Form 41.^[4]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **(S)-ADB-BINACA-d5**.



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Caption: Workflow for the compliant disposal of **(S)-ADB-BINACA-d5**.

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